

Application Notes and Protocols: Polyquaternium-69 in Leave-in Hair Treatments

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Compound of Interest

Compound Name: PQ 69

Cat. No.: B610179

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Introduction

Polyquaternium-69 is a sophisticated cationic polymer making significant inroads in the formulation of high-performance, leave-in hair treatments.[1][2] Composed of vinyl caprolactam, vinylpyrrolidone, dimethylaminopropyl methacrylamide (DMAPA), and methacryloylaminopropyl lauryldimonium chloride, this polymer offers a unique combination of stiff hold, exceptional humidity resistance, and favorable sensory attributes.[1] Its primary function in cosmetics is as a hair fixing agent, enabling durable hairstyle control.[3][4] These application notes provide a comprehensive overview of its performance, relevant experimental protocols, and formulation considerations for scientists and researchers in the field.

Performance Characteristics

Polyquaternium-69 is lauded for its multifunctional benefits in hair styling products, particularly in leave-in applications where long-lasting effects are desired. Key performance claims include:

- **Strong, Durable Hold:** It provides a stiff and lasting hold for various hairstyles.[1]
- **High Humidity Curl Retention:** One of its most notable features is its ability to maintain curl definition even in high humidity environments.[1]

- **Frizz Control:** The film-forming nature of Polyquaternium-69 helps to smooth the hair cuticle, reducing frizz.^{[5][6]}
- **Enhanced Shine:** It contributes to a higher luster and shine on the hair.^{[5][6]}

Quantitative Performance Data

The following tables summarize the performance data for Polyquaternium-69 in key application-relevant tests.

Table 1: High Humidity Curl Retention

A study was conducted to evaluate the humidity resistance of a hair gel containing 4% solids of Polyquaternium-69 (AquaStyle™ 300) against a commercial gel with a high concentration of PVP and VP/VA Copolymer. The test was performed at 80°F and 90% relative humidity. The data presented below is an estimation based on the graphical data from the study "Polyquaternium-69: A New Fixative Polymer with Enhanced Styling Benefits."

Time (hours)	Polyquaternium-69 (4% solids) - % Curl Retention	Commercial Gel (PVP/VP/VA Copolymer) - % Curl Retention
0	100%	100%
1	~95%	~70%
2	~90%	~55%
4	~85%	~40%
8	~80%	~30%

Table 2: Hair Characteristics Test (Sensory Panel)

A trained panel evaluated the characteristics of hair treated with a carbomer gel containing 4% solids of Polyquaternium-69 (AquaStyle™ 300) compared to a commercial product containing PVP. The scoring was on a scale of one to ten, with one indicating a very soft, natural feel and ten representing a very stiff hair feel.

Attribute	Polyquaternium-69 (4% solids)	Commercial Product (PVP)
Initial Stiffness	Higher	Lower
Stiffness Durability	Higher	Lower
Shine	Higher	Lower
Flaking	Less	More

Experimental Protocols

Detailed methodologies for key performance evaluations are provided below.

High Humidity Curl Retention Test

Objective: To assess the ability of a leave-in treatment containing Polyquaternium-69 to maintain curl under high humidity conditions.

Materials:

- Standard hair tresses (e.g., European brown hair)
- Leave-in treatment formulation with Polyquaternium-69
- Control/placebo formulation
- Shampoo (e.g., 10% sodium lauryl ether sulfate solution)
- Teflon mandrels ($\frac{1}{2}$ " diameter)
- Forced air oven
- Environmental chamber with controlled temperature and humidity
- Graduated transparent board for measuring curl length

Protocol:

- Tress Preparation:
 - Separate hair into standardized swatches (e.g., 2g).
 - Wash hair swatches with the shampoo solution and rinse thoroughly.
 - Gently squeeze out excess water.
- Product Application:
 - Apply a standardized amount of the leave-in treatment to each tress, ensuring even distribution.
- Curling and Drying:
 - Roll each tress onto a Teflon mandrel to form a coil and secure with clips.
 - Dry the curled tresses in a forced-air oven at a controlled temperature (e.g., 120°F).
- Initial Measurement:
 - Once dry and cooled, carefully remove the tresses from the mandrels.
 - Suspend each curl from a graduated board and record the initial curl height (L_0).
- Humidity Exposure and Measurement:
 - Place the suspended curls in an environmental chamber set to a high humidity (e.g., 90% RH) and controlled temperature (e.g., 72°F).
 - Record the curl height (L_t) at specified time intervals (e.g., 0, 15, 30, 60, 90 minutes, and 2, 3, 4, 5, 24 hours).
- Calculation:
 - Calculate the percent curl retention at each time point using the formula: % Curl Retention = $[(L - L_t) / (L - L_0)] \times 100$ Where:
 - L = Length of the fully extended hair tress

- L_0 = Initial length of the curled tress
- L_t = Length of the curled tress at time 't'

Sensory Evaluation of Leave-in Treatment

Objective: To assess the sensory attributes of a leave-in hair treatment containing Polyquaternium-69 using a trained panel.

Materials:

- Trained sensory panel (10-15 panelists)
- Standardized hair tresses or live models
- Leave-in treatment with Polyquaternium-69
- Control/placebo formulation
- Standard salon equipment (sinks, chairs, combs, etc.)
- Evaluation forms with a defined rating scale (e.g., 1-9 or 1-10)

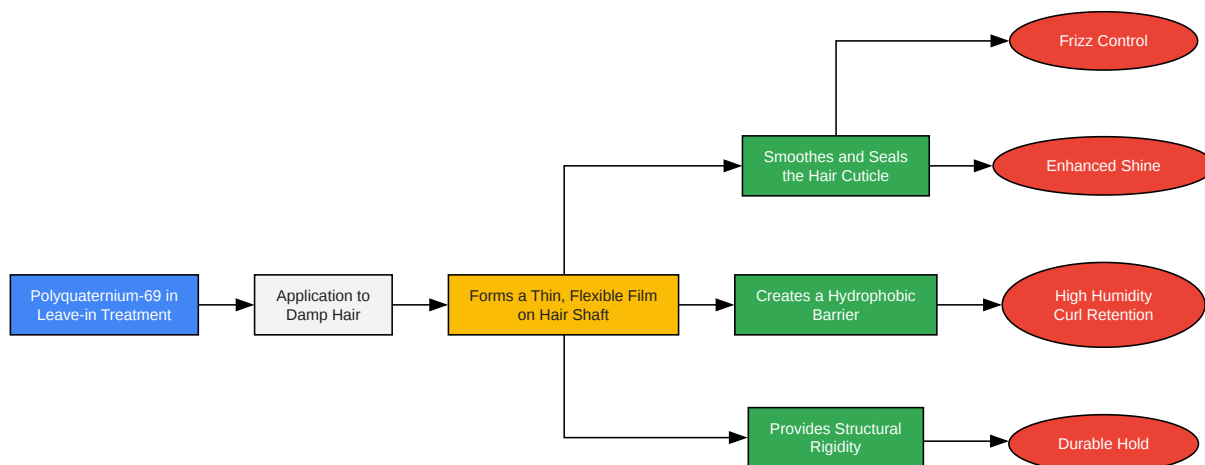
Protocol:

- Panelist Training and Calibration:
 - Train panelists to identify and rate specific hair attributes consistently.
 - Calibrate the panel using standard products to ensure reproducibility.
- Product Application (Half-Head Method for Live Models):
 - Wash the model's hair with a standard shampoo and towel dry.
 - Divide the hair into two sections.
 - Apply the test product to one side and the control product to the other, ensuring equal amounts and distribution.

- Evaluation of Wet Hair Attributes:
 - Panelists comb through each side of the hair and rate attributes such as:
 - Ease of detangling
 - Force to comb
 - Slipperiness
 - Residue (greasy, oily)
- Styling and Drying:
 - Style the hair as desired (e.g., blow-drying with a round brush).
- Evaluation of Dry Hair Attributes:
 - Once dry, panelists evaluate attributes such as:
 - Ease of detangling (dry)
 - Force to comb (dry)
 - Shine/Gloss
 - Frizz/Flyaways
 - Volume
 - Feel (softness, smoothness, stiffness)
 - Residue
- Data Analysis:
 - Collect and statistically analyze the rating scores for each attribute to determine significant differences between the test and control products.

Visualizations

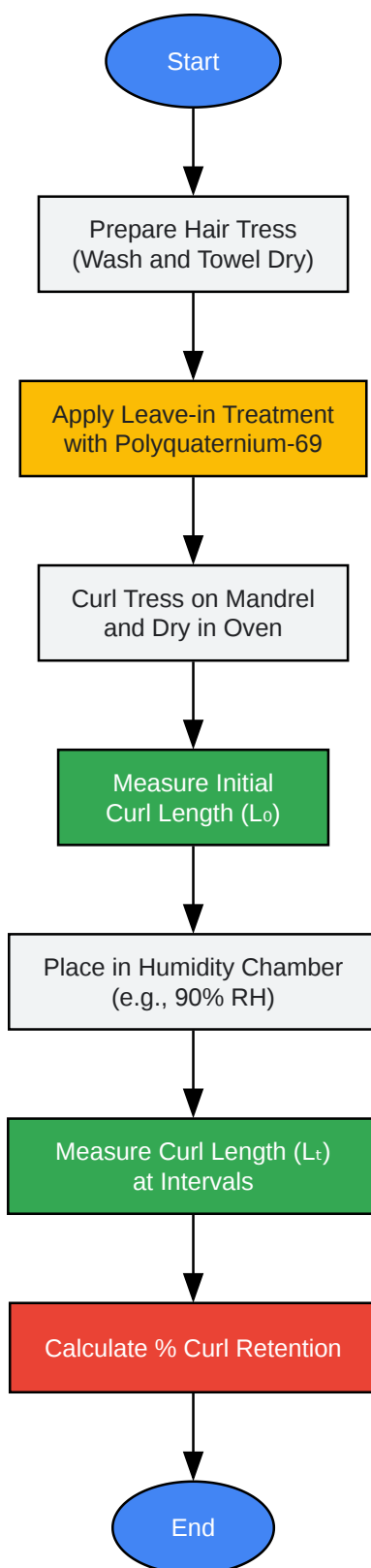
Logical Relationship of Polyquaternium-69's Effects



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Caption: Logical flow of Polyquaternium-69's effects on hair.

Experimental Workflow for High Humidity Curl Retention



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References

- 1. covalo.com [covalo.com]
- 2. Polyquaternium-69: A New Fixative Polymer with Enhanced Styling Benefits | Semantic Scholar [semanticscholar.org]
- 3. incibeauty.com [incibeauty.com]
- 4. POLYQUATERNIUM-69 – Ingredient - COSMILE Europe [cosmileeurope.eu]
- 5. ashland.com [ashland.com]
- 6. makingcosmetics.com [makingcosmetics.com]
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